

Commercial Suppliers and Technical Overview of 1-Benzothiophen-3-ylmethanol

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Compound of Interest

Compound Name: **1-Benzothiophen-3-ylmethanol**

Cat. No.: **B1305928**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and technical profile of **1-Benzothiophen-3-ylmethanol** (CAS No. 5381-24-8), a heterocyclic building block with potential applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals.

Commercial Availability

1-Benzothiophen-3-ylmethanol is available from several commercial chemical suppliers. The following table summarizes the offerings from a selection of vendors, providing key quantitative data for easy comparison.

Supplier	Product Name	CAS Number	Purity	Available Quantities
--INVALID-LINK--	Benzo[b]thiophen-3-ylmethanol	5381-24-8	≥97%	1g, 5g, 25g
--INVALID-LINK--	(Benzo[b]thiophen-3-yl)methanol	5381-24-8	Not specified	Inquire
--INVALID-LINK--	1-Benzothiophen-3-ylmethanol, 97%	5381-24-8	97%	10g
--INVALID-LINK--	1-Benzothiophen-3-ylmethanol, min 96%	5381-24-8	≥96%	100mg

Physicochemical Properties

Property	Value
Molecular Formula	C ₉ H ₈ OS
Molecular Weight	164.22 g/mol [1]
Appearance	Off-white to light yellow solid
Melting Point	78-82 °C
Boiling Point	Not available
Solubility	Soluble in methanol, ethanol, and other organic solvents.

Representative Synthesis Protocol

While specific, detailed synthesis protocols for **1-Benzothiophen-3-ylmethanol** are not widely published in peer-reviewed literature, a general method for the preparation of 3-

hydroxymethylbenzo[b]thiophene derivatives has been described in the patent literature. The following is a representative protocol based on these principles.

Reaction Scheme: A plausible synthetic route involves the reduction of a suitable precursor such as 1-benzothiophene-3-carbaldehyde.

Materials:

- 1-benzothiophene-3-carbaldehyde
- Sodium borohydride (NaBH_4)
- Methanol (MeOH)
- Dichloromethane (DCM)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a stirred solution of 1-benzothiophene-3-carbaldehyde (1.0 eq) in methanol at 0 °C, add sodium borohydride (1.5 eq) portion-wise.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with dichloromethane (3 x volume).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **1-Benzothiophen-3-ylmethanol**.

Potential Applications in Drug Discovery

Benzothiophene and its derivatives are recognized as privileged scaffolds in medicinal chemistry, exhibiting a broad spectrum of pharmacological activities.^[2] These include potential applications as anticancer, anti-inflammatory, antimicrobial, and neuroprotective agents. While the specific biological activity and signaling pathways of **1-Benzothiophen-3-ylmethanol** are not extensively documented, a generalized experimental workflow for the initial screening of such a compound is presented below.

Generalized Experimental Workflow for a Novel Benzothiophene Derivative

The following diagram illustrates a typical workflow for the preliminary biological evaluation of a novel benzothiophene derivative like **1-Benzothiophen-3-ylmethanol**.

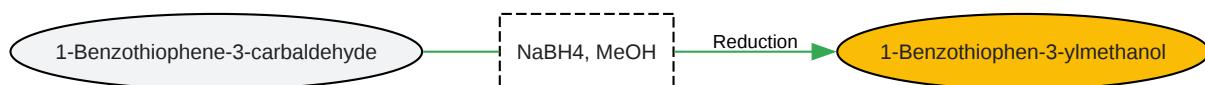


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Caption: Generalized workflow for the evaluation of a novel benzothiophene derivative.

Representative Synthesis Pathway

The diagram below illustrates a plausible synthetic pathway for **1-Benzothiophen-3-ylmethanol**.



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Caption: A representative synthetic route to **1-Benzothiophen-3-ylmethanol**.

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References

- 1. 5381-24-8|Benzo[b]thiophen-3-ylmethanol|BLD Pharm [bldpharm.com]
- 2. BJOC - Synthesis of benzothiophene and indole derivatives through metal-free propargyl–allene rearrangement and allyl migration [beilstein-journals.org]
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